

Application Notes: Quantification of Sulfanilamide using 1,2-Naphthoquinone-4-Sulphonic Acid

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Compound of Interest

Compound Name: Sulfanilamide

Cat. No.: B372717

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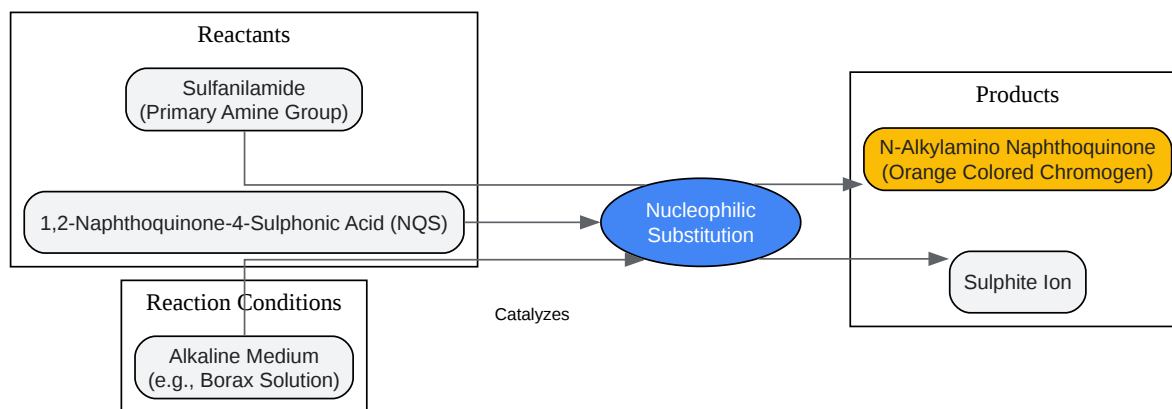
Introduction

Sulfanilamide, a sulfonamide antibacterial agent, is a crucial compound in pharmaceutical formulations.[1][2][3] Accurate and sensitive quantification of **sulfanilamide** is essential for quality control and research purposes. This document outlines a simple, rapid, and cost-effective spectrophotometric method for the determination of **sulfanilamide** using 1,2-naphthoquinone-4-sulphonic acid (NQS) as a chromogenic reagent.[1][2][3][4] The method is based on the condensation reaction between **sulfanilamide** and NQS in an alkaline medium to produce a colored product, which can be quantified using a UV-Visible spectrophotometer.[1][2][3][4]

Principle and Reaction Mechanism

The quantification method relies on the reaction of the primary amino group of **sulfanilamide** with 1,2-naphthoquinone-4-sulphonic acid in an alkaline environment. This reaction involves the nucleophilic displacement of the sulphonate group from the NQS molecule by the amino group of **sulfanilamide**. [1][2][3] The resulting product, an N-alkylamino naphthoquinone derivative, is an orange-colored chromogen with a maximum absorbance at a wavelength (λ_{max}) of 455 nm. [1][2][3][4] The intensity of the color produced is directly proportional to the concentration of **sulfanilamide** in the sample.

Below is a diagram illustrating the proposed reaction mechanism:



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Caption: Proposed reaction mechanism between **sulfanilamide** and NQS.

Experimental Protocols

This section provides detailed methodologies for the preparation of reagents and the analytical procedure for the quantification of **sulfanilamide**.

Reagents and Solutions Preparation

- **Sulfanilamide** Stock Solution (1000 µg/mL):
 - Accurately weigh 0.100 g of pure **sulfanilamide**.
 - Dissolve it in 10 mL of 0.4 M Hydrochloric Acid (HCl).
 - Transfer the solution to a 100 mL volumetric flask and dilute to the mark with distilled water.

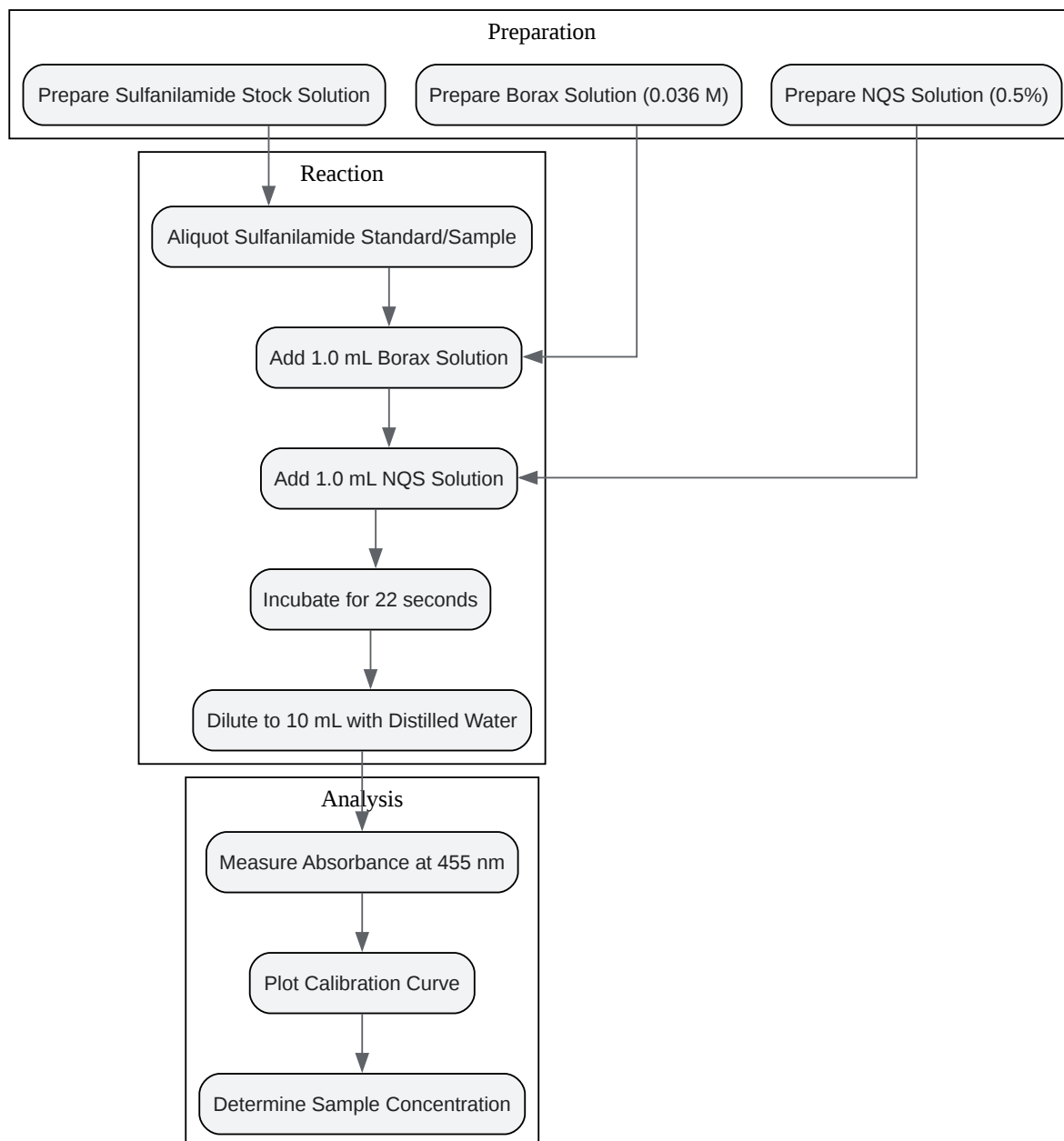
- Store the stock solution in a cool (< 25°C) and dark place. Prepare working solutions daily by appropriate dilution of the stock solution.[\[1\]](#)[\[3\]](#)
- 1,2-Naphthoquinone-4-Sulphonic Acid (NQS) Solution (0.5% m/v):
 - Dissolve 0.5 g of sodium 1,2-naphthoquinone-4-sulphonate in 100 mL of distilled water.
 - This solution should be prepared fresh daily.[\[1\]](#)[\[3\]](#)
- Borax (Sodium Tetraborate) Solution (0.036 M):
 - Dissolve the appropriate amount of borax in distilled water to achieve a final concentration of 0.036 M.

Analytical Procedure

- Calibration Curve Preparation:
 - Aliquot volumes of the standard **sulfanilamide** solution (1000 µg/mL) are transferred into a series of 10 mL volumetric flasks to obtain final concentrations in the range of 5-30 µg/mL (e.g., 50, 100, 150, 200, 250, and 300 µg of **sulfanilamide**).[\[1\]](#)[\[3\]](#)
 - To each flask, add 1.0 mL of 0.036 M borax solution.[\[1\]](#)[\[3\]](#)
 - Add 1.0 mL of 0.5% (m/v) NQS solution to each flask.[\[1\]](#)
 - Gently shake the mixture until an orange color appears.
 - Allow the reaction to proceed for 22 seconds.[\[1\]](#)[\[3\]](#)
 - Dilute the contents of each flask to the 10 mL mark with distilled water.[\[1\]](#)[\[3\]](#)
 - Measure the absorbance of each solution at 455 nm against a reagent blank.[\[1\]](#)[\[3\]](#) The reagent blank is prepared in the same manner but without the addition of **sulfanilamide**.
 - Plot a calibration curve of absorbance versus concentration of **sulfanilamide**.
- Sample Analysis:

- Prepare the sample solution containing an unknown concentration of **sulfanilamide**.
- Transfer a suitable aliquot of the sample solution into a 10 mL volumetric flask.
- Follow the same procedure as described for the calibration curve preparation (steps 2-6).
- Measure the absorbance of the sample solution at 455 nm against the reagent blank.
- Determine the concentration of **sulfanilamide** in the sample by extrapolating from the calibration curve.

The experimental workflow is summarized in the following diagram:



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Caption: Experimental workflow for **sulfanilamide** quantification.

Quantitative Data Summary

The performance of this analytical method has been validated, and the key quantitative parameters are summarized in the table below.

Parameter	Value	Reference
Linearity Range	5 - 30 µg/mL	[1][2]
Maximum Wavelength (λ _{max})	455 nm	[1][2][3][4]
Molar Absorptivity	6.9568×10 ⁴ - 7.0774×10 ⁴ L.mol ⁻¹ .cm ⁻¹	[1][2]
Sandell's Sensitivity Index	2.4330 - 2.4753 µg.cm ⁻²	[1][2]
Limit of Detection (LOD)	0.536 – 0.546 µg/mL	[1][2]
Limit of Quantification (LOQ)	0.641 µg/mL	[5]

Conclusion

The described spectrophotometric method utilizing 1,2-naphthoquinone-4-sulphonic acid is a simple, sensitive, and accurate approach for the quantification of **sulfanilamide**. [1][2] The mild reaction conditions and the stability of the colored product make this method suitable for routine analysis of **sulfanilamide** in both pure form and pharmaceutical preparations. [1][2] The provided protocols and quantitative data serve as a valuable resource for researchers and professionals in the field of drug development and quality control.

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